

4,5-Dimethoxy-2-nitrotoluene CAS number 7509-11-7

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,5-Dimethoxy-2-nitrotoluene

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An In-depth Technical Guide to **4,5-Dimethoxy-2-nitrotoluene** (CAS: 7509-11-7)

For Researchers, Scientists, and Drug Development Professionals

Introduction

4,5-Dimethoxy-2-nitrotoluene, with CAS number 7509-11-7, is an aromatic organic compound that serves as a crucial intermediate in the synthesis of various specialty chemicals, dyes, and pharmaceuticals.^[1] Its structure, featuring a toluene backbone with two methoxy groups and a nitro group, makes it a versatile building block in organic chemistry.^[1] The presence of the electron-donating methoxy groups and the electron-withdrawing nitro group influences the reactivity of the aromatic ring, particularly in electrophilic aromatic substitution reactions.^[1] This guide provides a comprehensive overview of its chemical properties, synthesis, safety information, and applications.

Chemical and Physical Properties

4,5-Dimethoxy-2-nitrotoluene is typically a yellow to orange crystalline solid.^[1] A summary of its key physical and chemical properties is presented below.

Property	Value	Reference
CAS Number	7509-11-7	[2]
Molecular Formula	C ₉ H ₁₁ NO ₄	[2][3]
Molecular Weight	197.19 g/mol	[2][3][4]
Appearance	Yellow to orange crystalline solid	[1]
Melting Point	117-118 °C	[2]
Boiling Point	317.7 °C	[4]
Flash Point	147.3 °C	[4]
SMILES	<chem>Cc1cc(c(cc1N(=O)=O)OC)OC</chem>	[4]
InChI	InChI=1/C9H11NO4/c1-6-4-8(13-2)9(14-3)5-7(6)10(11)12/h4-5H,1-3H3	[1]
Synonyms	1,2-Dimethoxy-4-methyl-5-nitrobenzene, 5-Nitrohomoveratrole	[1][5]

Synthesis

The synthesis of **4,5-Dimethoxy-2-nitrotoluene** typically involves the nitration of 3,4-dimethoxytoluene. While a specific, detailed experimental protocol for this exact conversion is not readily available in the searched literature, a general methodology can be inferred from similar nitration reactions of substituted aromatic compounds. The following is a representative experimental protocol based on the nitration of a structurally related compound, 4,5-dimethoxyacetophenone.[6]

Experimental Protocol: Nitration of 3,4-Dimethoxytoluene

Materials:

- 3,4-Dimethoxytoluene
- Fuming nitric acid
- Glacial acetic acid
- Ice-water bath
- Standard laboratory glassware (round-bottom flask, dropping funnel, beaker, filtration apparatus)
- Ethanol (for recrystallization)

Procedure:

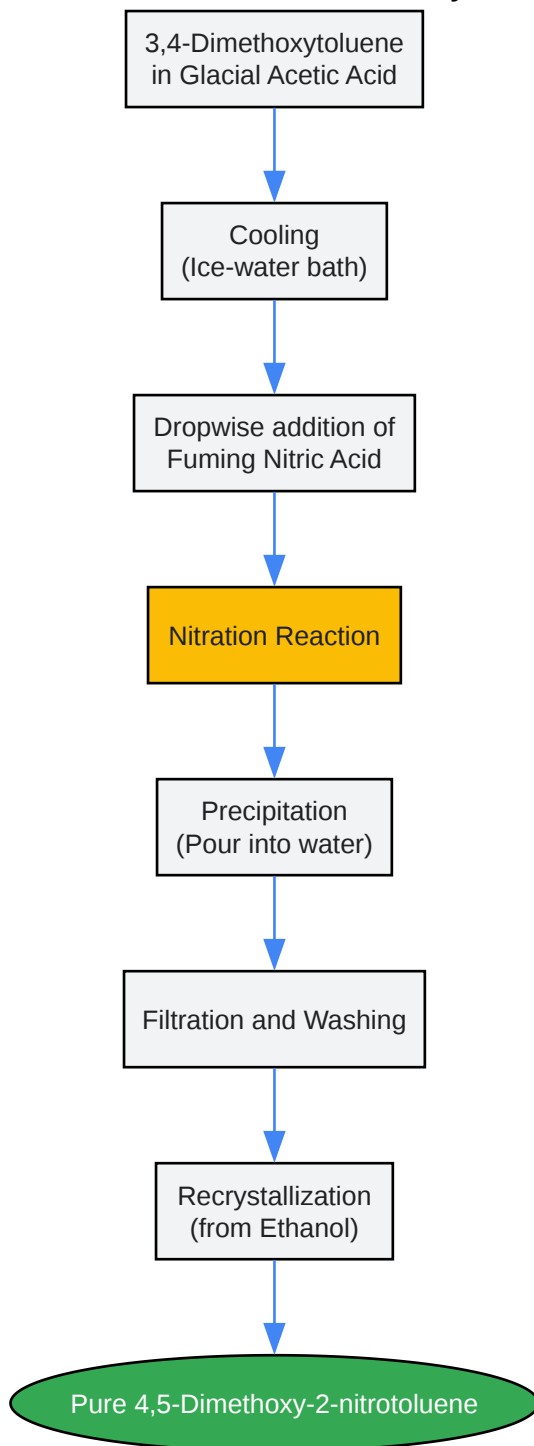
- Dissolve 3,4-dimethoxytoluene in glacial acetic acid in a round-bottom flask.
- Cool the solution in an ice-water bath.
- Add fuming nitric acid dropwise to the cooled solution while maintaining the low temperature.
- After the addition is complete, allow the reaction to proceed for a short period (e.g., 20 minutes), monitoring to prevent the formation of by-products.^[6]
- Pour the reaction mixture into cold water to precipitate the crude product.
- Filter the precipitate and wash it thoroughly with water.
- Recrystallize the crude product from ethanol to yield pure **4,5-dimethoxy-2-nitrotoluene**.

Safety Precautions:

- Work in a well-ventilated fume hood.
- Wear appropriate personal protective equipment (PPE), including safety goggles, gloves, and a lab coat.
- Nitrating agents are highly corrosive and strong oxidizers. Handle with extreme care.

A logical workflow for the synthesis is depicted in the following diagram.

Synthesis Workflow for 4,5-Dimethoxy-2-nitrotoluene



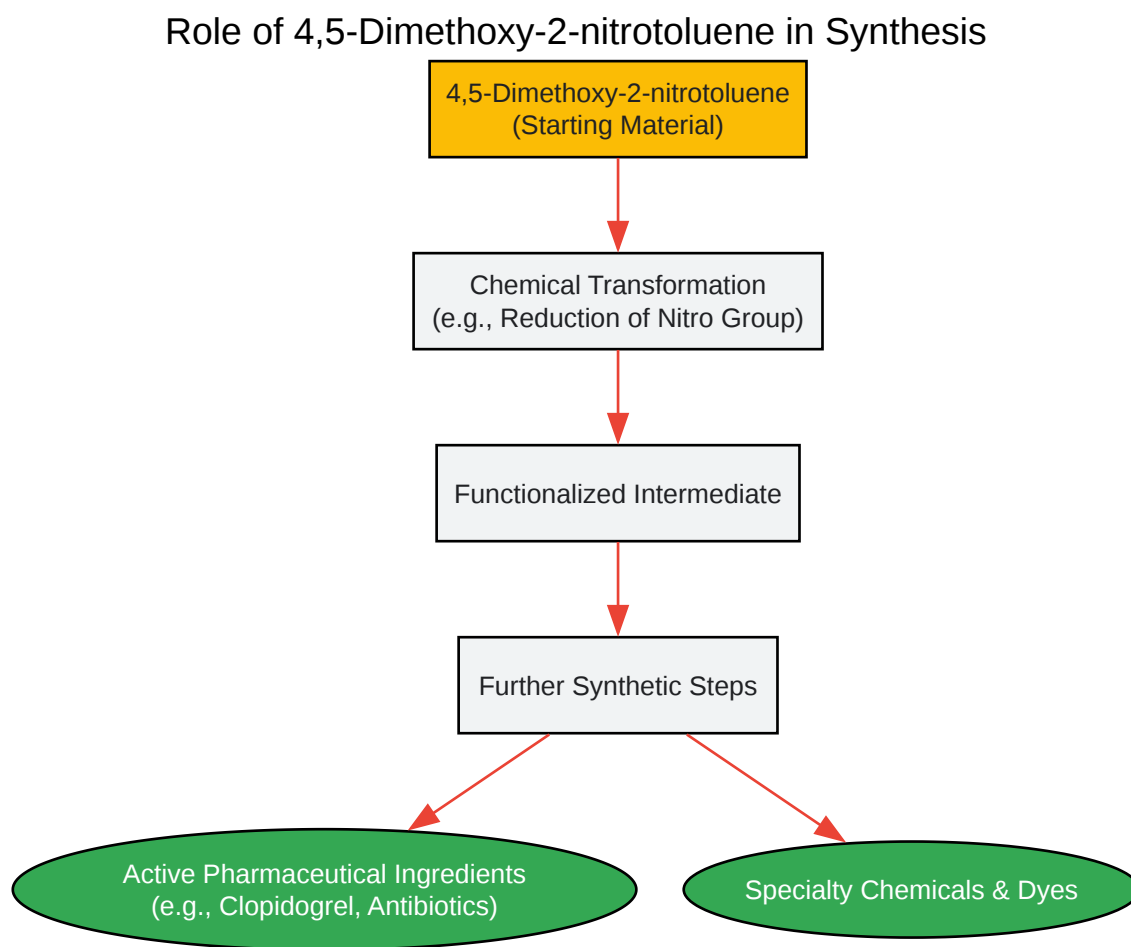
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Caption: Synthesis workflow for **4,5-Dimethoxy-2-nitrotoluene**.

Applications in Drug Development and Organic Synthesis

4,5-Dimethoxy-2-nitrotoluene is a valuable intermediate in the synthesis of more complex molecules. Its primary applications are in the pharmaceutical and specialty chemical industries. [1][7][8] It is a known precursor for active pharmaceutical ingredients (APIs), including clopidogrel and certain antibiotics.[7][8] The nitro group can be readily reduced to an amine, which can then be further functionalized, making it a key stepping stone in multi-step syntheses.

The logical relationship of its application as a synthetic intermediate is illustrated below.



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Caption: Role as a synthetic intermediate.

Safety and Handling

As with many nitroaromatic compounds, **4,5-Dimethoxy-2-nitrotoluene** requires careful handling.^[1] The following table summarizes the key hazard classifications and precautionary statements.

Hazard Class	Precautionary Statements	Reference
Acute Toxicity (Oral, Dermal, Inhalation)	H301 + H311 + H331: Toxic if swallowed, in contact with skin or if inhaled. P260: Do not breathe dust. P264: Wash skin thoroughly after handling. P280: Wear protective gloves/protective clothing.	
Skin Corrosion/Irritation	H315: Causes skin irritation. P302+P352: IF ON SKIN: Wash with plenty of soap and water.	[4]
Serious Eye Damage/Eye Irritation	H319: Causes serious eye irritation. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[4]
Specific target organ toxicity (single exposure)	H335: May cause respiratory irritation. P261: Avoid breathing dust. P271: Use only outdoors or in a well-ventilated area.	[4]
Specific target organ toxicity (repeated exposure)	H373: May cause damage to organs through prolonged or repeated exposure.	
Aquatic Hazard	H411: Toxic to aquatic life with long lasting effects. P273: Avoid release to the environment.	

First Aid Measures:

- Inhalation: Move the victim to fresh air. If breathing stops, provide artificial respiration. Seek immediate medical attention.
- Skin Contact: Immediately remove all contaminated clothing. Rinse skin with plenty of water. Call a physician.
- Eye Contact: Rinse with plenty of water. Remove contact lenses. Consult an ophthalmologist.
- Ingestion: If swallowed, give water to drink (two glasses at most). Seek immediate medical advice.

Storage: Store in a tightly closed container in a dry and well-ventilated place.[4] The recommended storage temperature is typically between 2°C and 8°C.[4]

Conclusion

4,5-Dimethoxy-2-nitrotoluene is a key chemical intermediate with significant applications in the pharmaceutical and chemical industries. Its synthesis, while requiring careful handling of hazardous materials, is based on standard organic chemistry principles. A thorough understanding of its properties and safety protocols is essential for researchers and professionals working with this compound.

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- To cite this document: BenchChem. [4,5-Dimethoxy-2-nitrotoluene CAS number 7509-11-7]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1295395#4-5-dimethoxy-2-nitrotoluene-cas-number-7509-11-7]

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